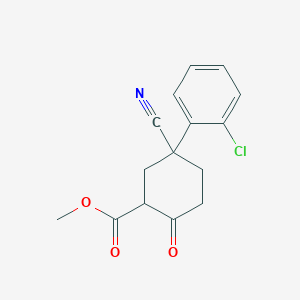

2-Carbomethoxy-4-cyano-4-(o-chlorophenyl)cyclohexanone
Cat. No. B8395233
M. Wt: 291.73 g/mol
InChI Key: GISBVGIZKAWADG-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
Patent
US04180584
Procedure details
Following the procedure of Example 1, Part C, but substituting 33.4 gm. (0.115 mole) of 2-carbomethoxy-4-(o-chlorophenyl)-4-cyanocyclohexanone (prepared in Part B, above) for the 29.8 gm. of the 2-carbomethoxy-4-(p-chlorophenyl)-4-cyanocyclohexanone, using 730 ml. glacial acetic acid and 365 ml. 10 percent aqueous sulfuric acid instead of the 660 ml. and 330 ml., respectively, and heating for 48 hours instead of 24 hours there is obtained a residual solid that is recrystallized from a mixture of methylene chloride and technical hexane thus affording 20.54 gm. (80% yield) of 4-(o-chlorophenyl)-4-cyanocyclohexanone having a melting point at 106° to 108° C.
Quantity
0.115 mol
Type
reactant
Reaction Step One
Name
2-carbomethoxy-4-(p-chlorophenyl)-4-cyanocyclohexanone
Quantity
0 (± 1) mol
Type
reactant
Reaction Step Two
Yield
80%
Identifiers
|
REACTION_CXSMILES
|
C([CH:5]1[CH2:10][C:9]([C:13]2[CH:18]=[CH:17][CH:16]=[CH:15][C:14]=2[Cl:19])([C:11]#[N:12])[CH2:8][CH2:7][C:6]1=[O:20])(OC)=O.C(C1CC(C2C=CC(Cl)=CC=2)(C#N)CCC1=O)(OC)=O.S(=O)(=O)(O)O>C(O)(=O)C>[Cl:19][C:14]1[CH:15]=[CH:16][CH:17]=[CH:18][C:13]=1[C:9]1([C:11]#[N:12])[CH2:8][CH2:7][C:6](=[O:20])[CH2:5][CH2:10]1
|
Inputs
Step One
|
Name
|
|
|
Quantity
|
0.115 mol
|
|
Type
|
reactant
|
|
Smiles
|
C(=O)(OC)C1C(CCC(C1)(C#N)C1=C(C=CC=C1)Cl)=O
|
Step Two
|
Name
|
2-carbomethoxy-4-(p-chlorophenyl)-4-cyanocyclohexanone
|
|
Quantity
|
0 (± 1) mol
|
|
Type
|
reactant
|
|
Smiles
|
C(=O)(OC)C1C(CCC(C1)(C#N)C1=CC=C(C=C1)Cl)=O
|
Step Three
|
Name
|
|
|
Quantity
|
0 (± 1) mol
|
|
Type
|
reactant
|
|
Smiles
|
S(O)(O)(=O)=O
|
Step Four
|
Name
|
|
|
Quantity
|
0 (± 1) mol
|
|
Type
|
solvent
|
|
Smiles
|
C(C)(=O)O
|
Conditions
Other
|
Conditions are dynamic
|
1
|
|
Details
|
See reaction.notes.procedure_details.
|
Workups
TEMPERATURE
|
Type
|
TEMPERATURE
|
|
Details
|
, respectively, and heating for 48 hours instead of 24 hours there
|
|
Duration
|
24 h
|
CUSTOM
|
Type
|
CUSTOM
|
|
Details
|
is obtained a residual solid
|
CUSTOM
|
Type
|
CUSTOM
|
|
Details
|
that is recrystallized from a mixture of methylene chloride and technical hexane
|
CUSTOM
|
Type
|
CUSTOM
|
|
Details
|
thus affording 20.54 gm
|
Outcomes
Product
|
Name
|
|
|
Type
|
product
|
|
Smiles
|
ClC1=C(C=CC=C1)C1(CCC(CC1)=O)C#N
|
Measurements
| Type | Value | Analysis |
|---|---|---|
| YIELD: PERCENTYIELD | 80% |
